

2-Amino-3-(thiazol-4-yl)propanoic acid chemical properties and structure

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Compound of Interest

Compound Name: 2-Amino-3-(thiazol-4-yl)propanoic acid

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An In-depth Technical Guide to 2-Amino-3-(thiazol-4-yl)propanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-3-(thiazol-4-yl)propanoic acid, particularly its L-enantiomer known as L-4-Thiazolylalanine, is a non-proteinogenic, sulfur-containing amino acid derivative. It features a thiazole ring attached to an alanine backbone, a structural motif that imparts unique chemical properties and significant biological activity.^[1] This compound serves as a crucial building block in medicinal chemistry for the synthesis of bioactive peptides, enzyme inhibitors, and other pharmaceutical compounds.^{[1][2]} Notably, it has gained prominence in the cosmetic and dermatological fields, under the trade name Protinol™, for its efficacy in improving skin health.^{[3][4][5]} Its applications are being explored in the development of drugs for neurological disorders, as well as for its potential antifungal and antibacterial properties.^{[1][2]}

Chemical Structure and Properties

The molecular structure consists of a central alpha-carbon bonded to an amino group, a carboxylic acid group, a hydrogen atom, and a methylene group linked to the 4-position of a thiazole ring. The presence of the thiazole heterocycle is key to its function and reactivity.

Visualizing the Structure

Caption: 2D structure of **2-Amino-3-(thiazol-4-yl)propanoic acid**.

Physicochemical Properties

The key chemical and physical properties of **(S)-2-Amino-3-(thiazol-4-yl)propanoic acid** are summarized below.

Property	Value	Reference
IUPAC Name	(2S)-2-amino-3-(1,3-thiazol-4-yl)propanoic acid	PubChem CID: 2761495
Synonyms	L-4-Thiazolylalanine, (S)-3-(4-Thiazolyl)alanine, Protinol™	[3][4][5]
CAS Number	119433-80-6	PubChem CID: 2761495
Molecular Formula	C ₆ H ₈ N ₂ O ₂ S	PubChem CID: 2761495
Molecular Weight	172.21 g/mol	PubChem CID: 2761495
Appearance	White to off-white crystalline solid	[1]
Solubility	Slightly soluble in water	[1]
Hydrogen Bond Donor Count	2	PubChem CID: 2761495
Hydrogen Bond Acceptor Count	4	PubChem CID: 2761495
XLogP3-AA	-2.3	PubChem CID: 2761495

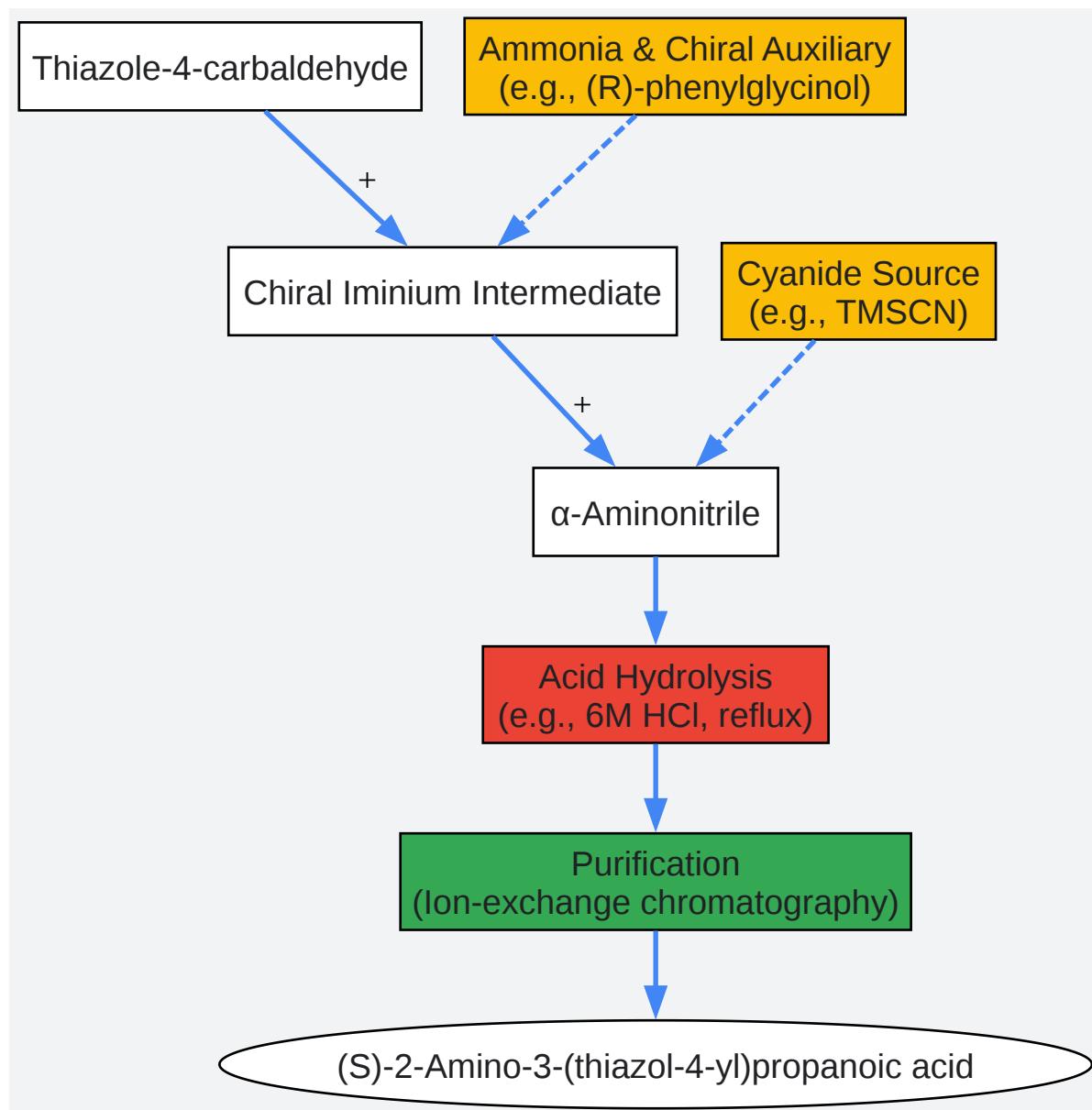
Experimental Protocols

Synthesis via Asymmetric Strecker Reaction

A common method for producing chiral α -amino acids like L-4-Thiazolylalanine is through asymmetric synthesis. While specific industrial protocols are proprietary, a representative laboratory-scale synthesis can be adapted from established methodologies for similar non-

natural amino acids. One such approach is the Strecker synthesis, which involves the reaction of an aldehyde, ammonia, and cyanide, followed by hydrolysis. The chirality is introduced using a chiral auxiliary or catalyst.

Workflow for Asymmetric Synthesis



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Caption: General workflow for asymmetric synthesis.

Detailed Methodology:

- **Imine Formation:** Thiazole-4-carbaldehyde is reacted with a chiral amine (e.g., (R)-phenylglycinol) in a suitable solvent like methanol at room temperature to form a chiral imine intermediate. The reaction is typically monitored by TLC until completion.
- **Cyanation (Strecker Reaction):** A cyanide source, such as trimethylsilyl cyanide (TMSCN), is added to the solution containing the chiral imine at a reduced temperature (e.g., 0°C to -20°C). This addition across the C=N double bond forms the corresponding α -aminonitrile. The diastereoselectivity of this step is directed by the chiral auxiliary.
- **Hydrolysis and Auxiliary Removal:** The resulting α -aminonitrile is subjected to harsh acidic hydrolysis (e.g., refluxing in 6M HCl). This process converts the nitrile group to a carboxylic acid and cleaves the chiral auxiliary, which can often be recovered.
- **Purification:** The final product, the racemic or enantiomerically enriched amino acid, is isolated from the reaction mixture. Purification is typically achieved using ion-exchange chromatography, exploiting the amphoteric nature of the amino acid. The enantiomeric excess can be determined by chiral HPLC.

Note: Alternative methods include enzymatic resolution of a racemic mixture, where an enzyme selectively acylates or hydrolyzes one enantiomer, allowing for the separation of the two.[\[1\]](#)

Biological Activity and Signaling Pathways

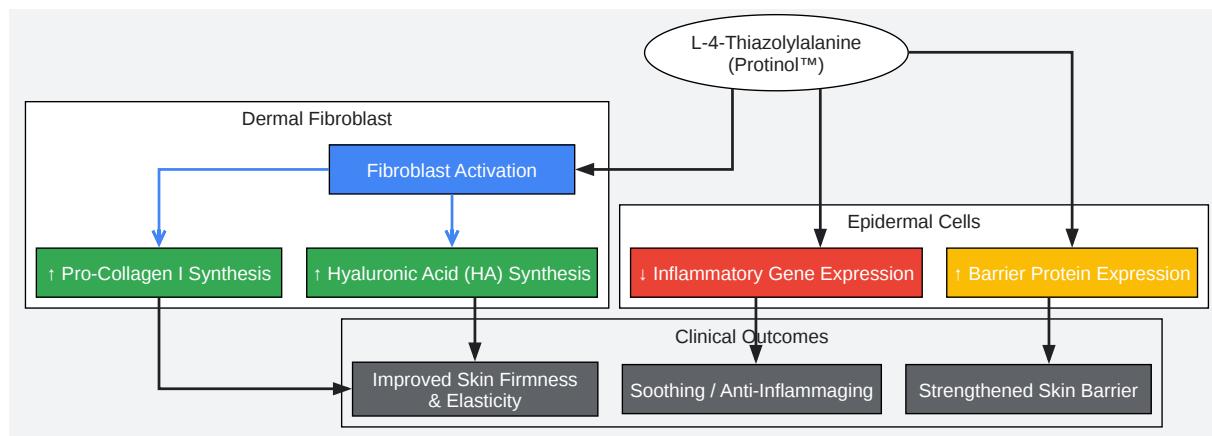
L-4-Thiazolylalanine (Protinol™) has demonstrated significant efficacy in dermatology by modulating key structural and inflammatory pathways in the skin.[\[5\]](#)[\[6\]](#) In vitro studies on 3D human skin models have shown that it enhances the structural integrity of the dermis and epidermis.[\[5\]](#)

Mechanism of Action in Skin Aging

The compound has a dual-action mechanism that addresses both structural degradation and inflammation associated with skin aging. It stimulates fibroblasts to increase the production of essential extracellular matrix (ECM) components while simultaneously downregulating inflammatory responses.

Key observed effects include:

- Increased Dermal Protein Production: Significantly boosts the synthesis of Hyaluronic Acid (HA) and Pro-collagen I, which are crucial for skin hydration, firmness, and elasticity.[5]
- Anti-inflammatory Effects: Decreases the expression of inflammatory genes, which helps to mitigate chronic low-grade inflammation ("inflammaging") that accelerates the aging process. [5]
- Enhanced Skin Barrier: Improves the strength and integrity of the skin barrier, which is vital for protection against environmental stressors and preventing water loss.[3][4]
- Accelerated Repair: Shows beneficial effects in wound closure and skin repair mechanisms. [3][4]



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Caption: Signaling effects of L-4-Thiazolylalanine in skin cells.

This multifaceted activity makes **2-Amino-3-(thiazol-4-yl)propanoic acid** a compelling ingredient for advanced skincare formulations aimed at counteracting the visible signs of aging.

[6]

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